

# O-Methyllinalool: A Phytochemical Deep Dive into its Discovery and Analytical History

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## Compound of Interest

Compound Name: O-Methyllinalool, (-)-

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This whitepaper provides a comprehensive technical overview of O-Methyllinalool, a methylated monoterpenoid found in various plant essential oils. While the definitive history of its discovery remains elusive in scientific literature, its identification is intrinsically linked to the advancements in analytical phytochemistry, particularly the advent of gas chromatography-mass spectrometry (GC-MS) for the detailed analysis of essential oil constituents. This guide consolidates the available scientific data on its characterization, natural occurrence, and proposed biosynthesis, offering a valuable resource for researchers in phytochemistry, natural product chemistry, and drug development.

## Introduction: The Elusive Discovery of a Methylated Terpenoid

O-Methyllinalool, systematically named 3-methoxy-3,7-dimethylocta-1,6-diene, is the methyl ether derivative of the well-known tertiary monoterpene alcohol, linalool. Unlike its parent compound, which has a rich and well-documented history in phytochemistry, the specific discovery of O-Methyllinalool is not prominently featured in scientific records. Its identification is a testament to the increasing sophistication of analytical techniques capable of detecting and characterizing minor components within complex essential oil matrices. The presence of O-

Methylinalool has been noted in the essential oils of several plant species, often as a minor constituent alongside its precursor, linalool.

## Structural Elucidation and Physicochemical Properties

The structural confirmation of O-Methylinalool has been established through modern spectroscopic techniques. The key analytical data for its identification are summarized below.

Property	Data
Molecular Formula	C <sub>11</sub> H <sub>20</sub> O
Molecular Weight	168.28 g/mol
IUPAC Name	3-methoxy-3,7-dimethylocta-1,6-diene
Synonyms	Linalool methyl ether, Linalyl methyl ether
CAS Number	60763-44-2
Mass Spectrometry (MS)	Key fragments (m/z): 153 ([M-CH <sub>3</sub> ] <sup>+</sup> ), 137 ([M-OCH <sub>3</sub> ] <sup>+</sup> ), 121, 109, 93, 81, 69, 43. The mass spectrum can be found in the NIST database. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
<sup>13</sup> C NMR Spectroscopy	Predicted chemical shifts for key carbons include signals for the methoxy group, quaternary carbon, and olefinic carbons. Specific data can be accessed through chemical databases. <a href="#">[1]</a>
Kovats Retention Index	Semi-standard non-polar: 1137.6; Standard polar: 1330, 1334. These indices are crucial for its identification in GC-MS analysis. <a href="#">[1]</a> <a href="#">[2]</a>

## Natural Occurrence of O-Methylinalool

O-Methylinalool has been identified as a volatile component in the essential oils of several aromatic plants, typically in low concentrations. Its presence is often associated with plants that

are rich in linalool.

Plant Family	Species	Part of Plant	Reported Presence
Lauraceae	Cinnamomum osmophloeum ct. linalool	Leaves	Present, though often as a minor component compared to linalool which can exceed 90% of the essential oil. <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Lamiaceae	Plectranthus species	Aerial Parts	The genus is known for a high diversity of terpenoids, and while not always explicitly reported, the presence of linalool suggests the potential for its methylated derivative. <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a> <a href="#">[11]</a>
Asteraceae	Artemisia absinthium (Wormwood)	Aerial Parts	Linalool is a known constituent of wormwood oil, making it a candidate for the presence of O-Methyl linalool, although specific identification is not always reported. <a href="#">[12]</a> <a href="#">[13]</a> <a href="#">[14]</a> <a href="#">[15]</a> <a href="#">[16]</a>

## Experimental Protocols

### Isolation of Essential Oils

A common method for the extraction of essential oils containing O-Methyl linalool is hydrodistillation.

Protocol: Hydrodistillation using a Clevenger-type apparatus

- **Plant Material Preparation:** Fresh or air-dried plant material (e.g., leaves of *Cinnamomum osmophloeum*) is collected and, if necessary, cut into smaller pieces to increase the surface area for extraction.
- **Hydrodistillation:** A known quantity of the plant material is placed in a round-bottom flask with a sufficient volume of distilled water. The flask is connected to a Clevenger-type apparatus and a condenser.
- **Heating:** The flask is heated to boiling, and the steam, carrying the volatile essential oils, rises and is condensed.
- **Collection:** The condensed mixture of water and essential oil is collected in the graduated tube of the Clevenger apparatus. Due to their different densities, the oil and water separate, allowing for the collection of the pure essential oil.
- **Drying and Storage:** The collected essential oil is dried over anhydrous sodium sulfate to remove any residual water and then stored in a sealed, dark glass vial at 4°C until analysis.

[4][6]

## Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

GC-MS is the primary analytical technique for the identification and quantification of O-Methylinalool in essential oils.

Protocol: GC-MS Analysis of Essential Oil

- **Sample Preparation:** The essential oil is diluted in a suitable solvent (e.g., hexane or dichloromethane) to an appropriate concentration for GC-MS analysis.
- **GC-MS System:** A gas chromatograph coupled to a mass spectrometer is used.
  - **Column:** A non-polar capillary column, such as a DB-5MS (5% phenyl-methylpolysiloxane), is commonly employed.

- Carrier Gas: Helium is typically used as the carrier gas at a constant flow rate.
- Injection: A small volume of the diluted sample is injected in split or splitless mode.
- Oven Temperature Program: A temperature gradient is used to separate the components of the essential oil. A typical program might start at a lower temperature (e.g., 60°C), hold for a few minutes, and then ramp up to a higher temperature (e.g., 240°C) at a specific rate.
- MS Detector: The mass spectrometer is operated in electron ionization (EI) mode, typically at 70 eV. The mass range scanned is usually from m/z 40 to 500.
- Compound Identification:
  - The retention time of the peak corresponding to O-Methylinalool is compared with that of an authentic standard if available.
  - The mass spectrum of the peak is compared with reference spectra from databases such as NIST and Wiley.[\[1\]](#)[\[2\]](#)[\[3\]](#)
  - The Kovats retention index is calculated and compared with literature values.[\[1\]](#)[\[2\]](#)

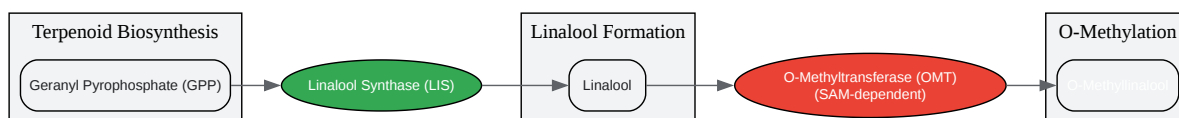
## Putative Biosynthesis of O-Methylinalool

While the specific enzymatic reaction for the formation of O-Methylinalool has not been definitively characterized, a putative biosynthetic pathway can be proposed based on the well-established principles of terpenoid and phenylpropanoid metabolism in plants.

The biosynthesis of O-Methylinalool is likely a two-step process:

- Formation of Linalool: Linalool is synthesized from geranyl pyrophosphate (GPP), a key intermediate in the terpenoid biosynthesis pathway, through the action of linalool synthase (LIS).
- O-Methylation of Linalool: The hydroxyl group of linalool is then methylated to form O-Methylinalool. This reaction is catalyzed by an S-adenosyl-L-methionine (SAM)-dependent O-methyltransferase (OMT). Plant OMTs are a large and diverse family of enzymes known to

methyrate a wide range of substrates, including flavonoids, alkaloids, and other terpenoids. [17][18] The specific OMT responsible for the methylation of linalool has yet to be identified.

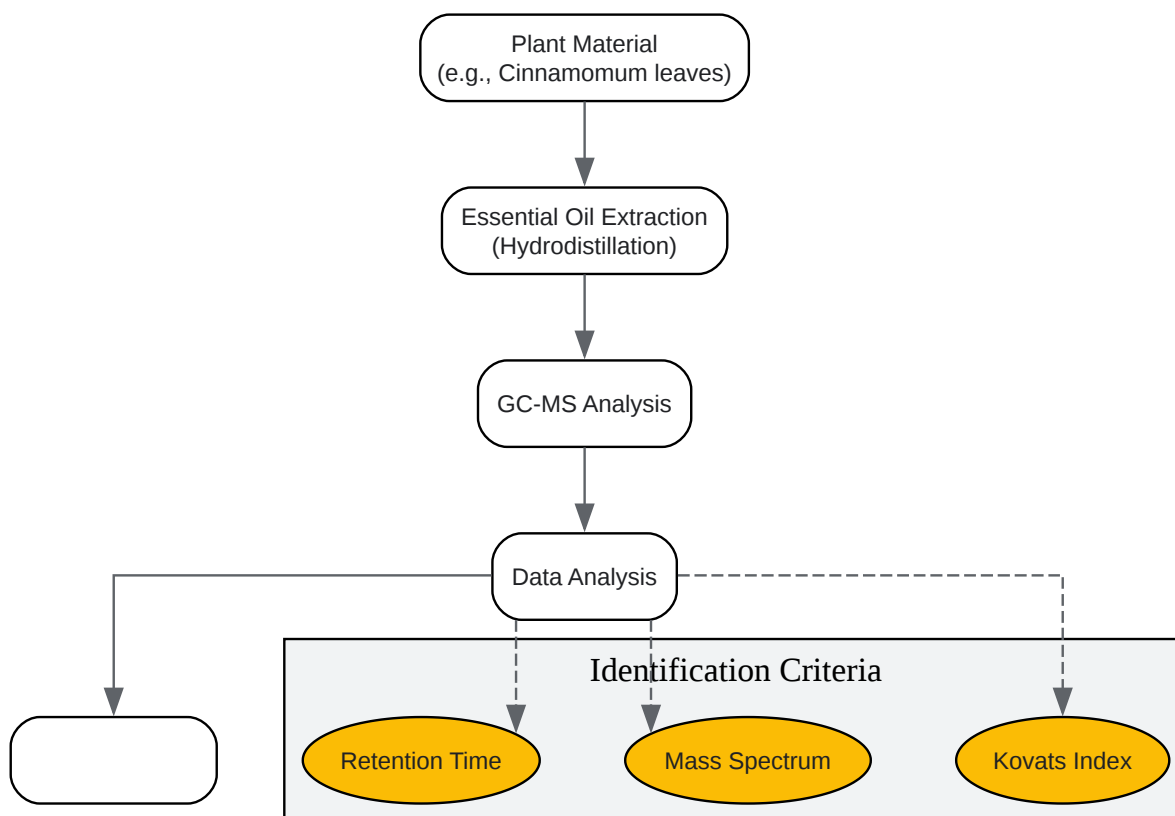


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Putative biosynthetic pathway of O-Methyl linalool.

## Experimental Workflow for Identification

The logical workflow for the identification of O-Methyl linalool from a plant source is outlined below.



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Workflow for the identification of O-Methylinalool.

## Conclusion

O-Methylinalool represents a minor yet intriguing component of the vast chemical diversity found in plant essential oils. While its formal discovery and historical timeline are not well-documented, its characterization has been made possible through the power of modern analytical techniques. This guide provides a foundational understanding of O-Methylinalool, from its chemical properties and natural sources to the experimental protocols for its identification and a plausible biosynthetic pathway. Further research is warranted to fully elucidate its natural distribution, biosynthetic pathway, and potential biological activities, which could unveil new applications in the fields of flavor, fragrance, and pharmaceuticals.

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